

A Comparative Analysis of Sublimation Fastness: Disperse Red 11 vs. Disperse Red 82

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 11

Cat. No.: B1330411

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide presents a detailed comparison of the sublimation fastness of two commercially significant disperse dyes: **Disperse Red 11**, an anthraquinone-based dye, and Disperse Red 82, an azo-based dye. Sublimation fastness, a critical parameter for dyed textiles, measures the resistance of the color to vaporize under dry heat and subsequently stain adjacent materials. This property is paramount in ensuring the quality and durability of textiles during processing and end-use, particularly in applications involving high temperatures such as heat setting, pleating, and storage in warm environments.

Disperse Red 11, belonging to the anthraquinone class, is known for its stable fused-ring structure.[1] In contrast, Disperse Red 82 is a member of the azo dye family, which is characterized by the presence of one or more azo (-N=N-) groups.[2] The inherent chemical and structural differences between these two dye classes are expected to influence their thermal stability and, consequently, their sublimation fastness. This guide provides a comprehensive overview of their performance, supported by a detailed experimental protocol for evaluation.

Comparative Performance Data

The following table summarizes the key chemical properties and sublimation fastness ratings for **Disperse Red 11** and Disperse Red 82. The fastness ratings are based on standardized testing methodologies, where a higher rating indicates superior performance.

Property	Disperse Red 11	Disperse Red 82
C.I. Name	Disperse Red 11	Disperse Red 82
CAS Number	2872-48-2[3]	12223-42-6[2]
Chemical Class	Anthraquinone[3]	Azo
Molecular Formula	C ₁₅ H ₁₂ N ₂ O ₃	C ₂₁ H ₂₁ N ₅ O ₆
Molecular Weight	268.27 g/mol	439.42 g/mol
Sublimation Fastness (Staining)	3	4
Sublimation Fastness (Color Change)	4-5	Not Available

Experimental Protocol: Sublimation Fastness Testing

The following protocol is a standardized method for determining the sublimation fastness of disperse dyes on a synthetic textile substrate, based on the principles outlined in ISO 105-P01 and AATCC Test Method 117.

Objective: To assess and compare the resistance to sublimation of polyester fabric dyed with **Disperse Red 11** and Disperse Red 82.

Materials and Apparatus:

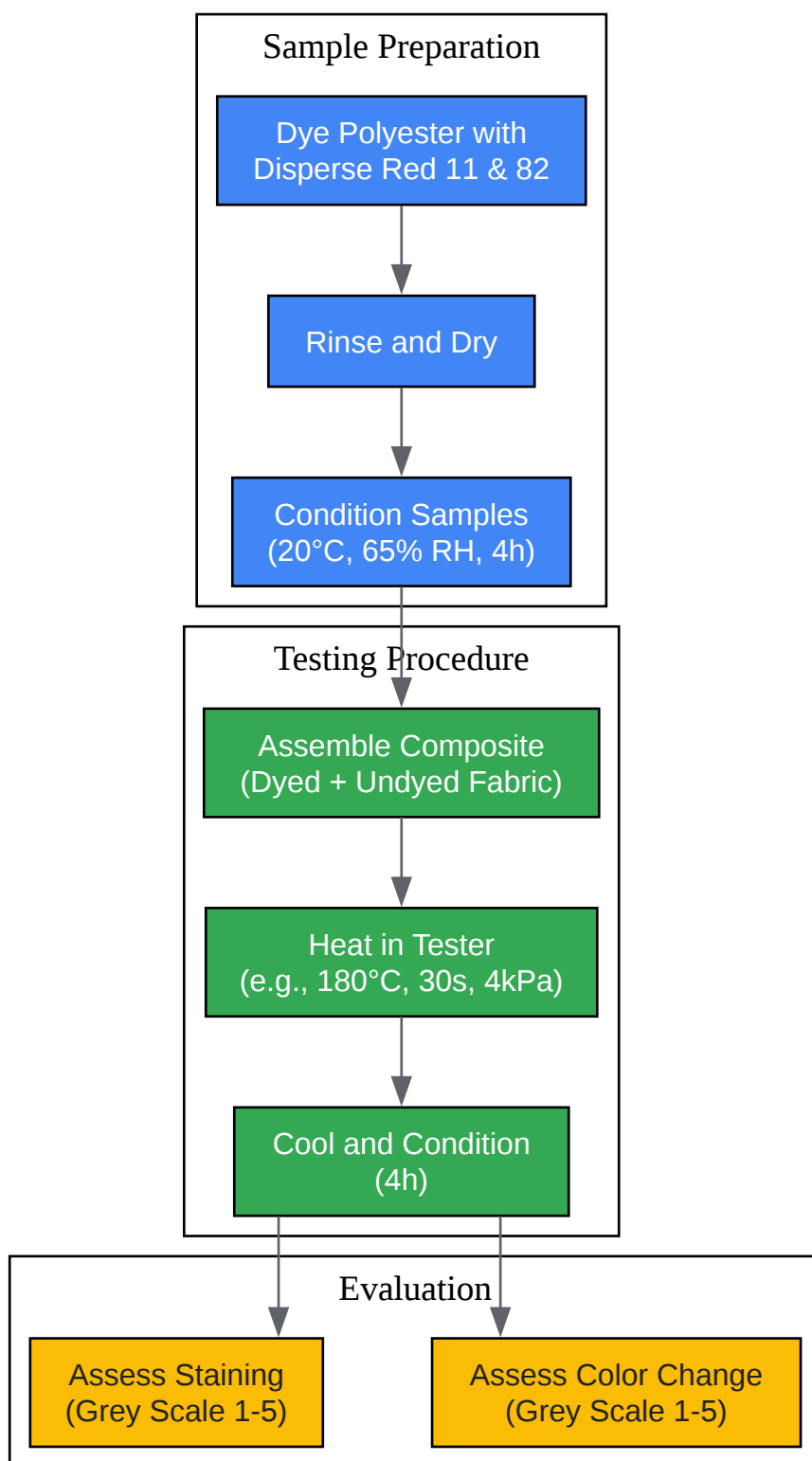
- Spectrophotometer for color measurement
- Sublimation fastness tester (e.g., Scorch Tester)
- Standard undyed white polyester fabric
- Grey Scale for assessing staining and color change
- Dyed polyester fabric samples (one for each dye)

- Distilled water
- Laboratory oven

Procedure:

- **Sample Preparation:** Two sets of polyester fabric samples are dyed under identical conditions, one with **Disperse Red 11** and the other with Disperse Red 82, to achieve a standard color depth. The dyed samples are then rinsed, dried, and conditioned in a standard atmosphere ($20\pm 2^{\circ}\text{C}$, $65\pm 2\%$ relative humidity) for at least 4 hours.
- **Test Specimen Assembly:** A composite specimen is prepared by placing a piece of the dyed fabric between two pieces of the undyed white polyester fabric.
- **Heating:** The composite specimen is placed in the sublimation fastness tester. The heating plates are brought into contact with the specimen at a controlled temperature (e.g., 180°C , 200°C , or 220°C) and pressure ($4\pm 1\text{ kPa}$) for a specified duration (e.g., 30 seconds).
- **Cooling and Conditioning:** After the heating cycle, the composite specimen is removed and allowed to cool. It is then conditioned in a standard atmosphere for at least 4 hours.
- **Evaluation:**
 - **Staining:** The degree of staining on the two pieces of undyed white polyester fabric is assessed by comparing them with the Grey Scale for Staining. A rating from 1 (severe staining) to 5 (no staining) is assigned.
 - **Color Change:** The change in color of the original dyed fabric is evaluated by comparing the treated and untreated samples using the Grey Scale for Color Change. A rating from 1 (major change) to 5 (no change) is assigned.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for Sublimation Fastness Testing.

Discussion of Results

Based on the available data, Disperse Red 82 exhibits a higher sublimation fastness in terms of staining (rating of 4) compared to **Disperse Red 11** (rating of 3). This suggests that under high-temperature conditions, Disperse Red 82 is less likely to vaporize and transfer onto adjacent materials. The higher molecular weight of Disperse Red 82 may contribute to its lower volatility.

The color change rating for **Disperse Red 11** is good (4-5), indicating that the dye itself is relatively stable to heat, even though it may exhibit some degree of sublimation. A comprehensive evaluation of Disperse Red 82 would require data on its color change under the same test conditions.

In conclusion, for applications where resistance to staining of adjacent fabrics during high-temperature processing is critical, Disperse Red 82 would be the preferred choice over **Disperse Red 11**. However, the good thermal stability of the color of **Disperse Red 11** makes it a suitable candidate for applications where slight sublimation is tolerable but color retention of the dyed article is important. Further testing under a range of temperatures and durations is recommended for a complete performance profile of both dyes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dyeing and Processing: Sublimation Fastness Of Disperse Dyes [dyeingworld1.blogspot.com]
- 2. cdn.prod.website-files.com [cdn.prod.website-files.com]
- 3. fyitester.com [fyitester.com]
- To cite this document: BenchChem. [A Comparative Analysis of Sublimation Fastness: Disperse Red 11 vs. Disperse Red 82]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330411#benchmarking-the-sublimation-fastness-of-disperse-red-11-against-disperse-red-82]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com